

5-Aminopentan-2-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminopentan-2-ol

Cat. No.: B1279241

[Get Quote](#)

An In-depth Technical Guide to **5-Aminopentan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **5-Aminopentan-2-ol**, a key intermediate in organic synthesis and pharmaceutical development.

Core Molecular Data

5-Aminopentan-2-ol is a primary amino alcohol with a chiral center at the carbon atom bearing the hydroxyl group. This bifunctionality makes it a versatile building block in the synthesis of more complex molecules.^[1]

Property	Value	Source
Molecular Formula	C5H13NO	[2]
Molecular Weight	103.16 g/mol	[2]
IUPAC Name	5-aminopentan-2-ol	[2]
CAS Number	81693-62-1	[2]

Synthesis and Experimental Protocols

The synthesis of **5-Aminopentan-2-ol** and its derivatives is of significant interest, particularly for their application in the pharmaceutical industry. One of the most notable applications is in the synthesis of hydroxychloroquine, an antimalarial drug.^[1] The following protocol is adapted from a continuous flow synthesis method for a key intermediate of hydroxychloroquine.

Experimental Protocol: Synthesis of 2-((4-aminopentyl)(ethyl)amino)ethan-1-ol

This protocol describes the synthesis of a derivative that shares a common structural motif with **5-Aminopentan-2-ol**, involving the reduction of an oxime to a primary amine.

Objective: To synthesize 2-((4-aminopentyl)(ethyl)amino)ethan-1-ol via the reduction of (E)-5-(ethyl(2-hydroxyethyl)amino)pentan-2-one oxime.

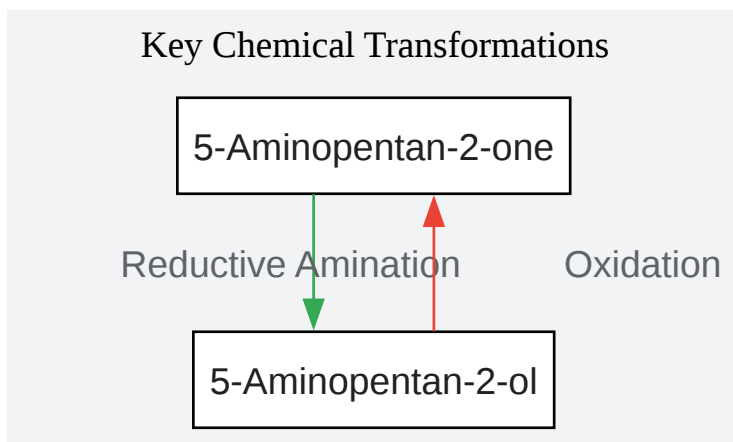
Methodology:

- **Reactor Setup:** The synthesis is performed in a HEL continuous stirred tank reactor (CSTR) with a reaction volume of 150 mL.
- **Catalyst Preparation:** A Raney nickel catalyst is utilized for the reduction.
- **Reaction Execution:** The (E)-5-(ethyl(2-hydroxyethyl)amino)pentan-2-one oxime is introduced into the CSTR with the Raney nickel catalyst.
- **Conversion:** The oxime is converted to 5-(ethyl(2-hydroxyethyl)amino)-2-aminopentane within the reactor.
- **Purification:** The crude product is used in subsequent steps without the need for further purification.

This process is a key step in a larger, integrated continuous flow synthesis of hydroxychloroquine, demonstrating the industrial relevance of this class of amino alcohols.^[3]

Key Chemical Transformations and Logical Relationships

The chemical versatility of **5-Aminopentan-2-ol** allows for a variety of transformations. The hydroxyl group can undergo oxidation to form the corresponding ketone, 5-aminopentan-2-one. [1] Conversely, the amino group can be synthesized through the reductive amination of a ketone. This relationship is a cornerstone of its synthetic utility.

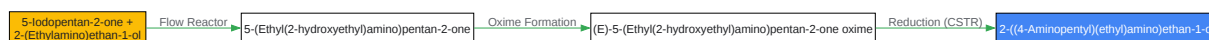


[Click to download full resolution via product page](#)

Caption: Interconversion of **5-Aminopentan-2-ol** and 5-Aminopentan-2-one.

Application in Pharmaceutical Synthesis: A Workflow Example

5-Aminopentan-2-ol and its precursors are crucial in the synthesis of active pharmaceutical ingredients. The following diagram illustrates a simplified workflow for the synthesis of a key intermediate used in the production of hydroxychloroquine, based on a continuous flow process.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for a hydroxychloroquine intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Aminopentan-2-ol | 81693-62-1 | Benchchem [benchchem.com]
- 2. 5-Aminopentan-2-ol | C₅H₁₃NO | CID 9793714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. US20200407321A1 - High-yielding continuous flow synthesis of antimalarial drug hydroxychloroquine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Aminopentan-2-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279241#5-aminopentan-2-ol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com